Dodecyl 2-bromopropanoate safety data sheet.

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dodecyl 2-bromopropanoate*
CAS No.:	*74988-05-9*
Cat. No.:	*B1580563*

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An In-depth Technical Guide to the Safe Handling of **Dodecyl 2-bromopropanoate**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the safety, handling, and emergency protocols for **Dodecyl 2-bromopropanoate**, tailored for researchers, scientists, and professionals in the field of drug development. Moving beyond a standard Safety Data Sheet (SDS), this document synthesizes critical safety data with practical, field-proven insights to ensure the safe and effective use of this compound in a laboratory setting. The information herein is based on data for **Dodecyl 2-bromopropanoate** and structurally analogous alpha-bromo esters, which exhibit similar toxicological profiles due to a common reactive functional group.

Chemical Identity and Physicochemical Profile

Dodecyl 2-bromopropanoate is an ester of dodecanol (lauryl alcohol) and 2-bromopropanoic acid.[1] Its chemical structure consists of a long C12 alkyl chain, which imparts significant lipophilicity, and a reactive alpha-bromopropionyl group, which is the primary driver of its chemical reactivity and toxicological properties.

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Key Identifiers and Properties:

Property	Value	Source
IUPAC Name	dodecyl 2-bromopropanoate	[1]
Molecular Formula	$C_{15}H_{29}BrO_2$	[1]
Molecular Weight	321.29 g/mol	[1]
Appearance	Expected to be a liquid	Inferred from analogs
Solubility	Low water solubility predicted	Inferred from analogs[2]

Understanding these properties is foundational. The low volatility, suggested by its high molecular weight, means that while the inhalation hazard at room temperature may be lower than its shorter-chain analogs, the risk from direct contact remains significant. Its lipophilic nature facilitates absorption through the skin.

Hazard Identification and GHS Classification

While a specific, publicly available SDS for **Dodecyl 2-bromopropanoate** is not readily found, a reliable hazard profile can be constructed by examining structurally related alpha-bromo esters, such as Ethyl 2-bromopropionate and Methyl DL-2-bromopropionate. The primary hazards stem from the electrophilic nature of the carbon atom bonded to the bromine, making the molecule reactive and corrosive.

Globally Harmonized System (GHS) Classification (Inferred):

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Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B/1C	H314: Causes severe skin burns and eye damage.[3]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[3][4]
Acute Toxicity, Oral	Category 3 or 4	H301/H302: Toxic or Harmful if swallowed.[4]
Flammable Liquids	Category 3 (for shorter chains)	H226: Flammable liquid and vapour.[3][4][5]

Note: The flammability of the dodecyl ester may be lower than its shorter-chain counterparts due to a higher flash point, but it should still be considered combustible.

Primary Hazards Explained:

- Corrosivity: The molecule can react with water and biological nucleophiles (like proteins and DNA) on the skin and in the eyes, leading to severe chemical burns.[3][5][6] This is the most immediate and significant danger.
- Toxicity: If ingested, the compound can cause severe damage to the gastrointestinal tract.[5][6] Ingestion causes severe swelling, damage to delicate tissues, and a danger of perforation.[5]
- Lachrymator: Vapors of analogous compounds are known to be lachrymatory, causing irritation and tearing of the eyes.[3][5]

Risk Management and Safe Handling Protocols

A multi-layered approach to safety, combining engineering controls, personal protective equipment, and stringent operational protocols, is essential.

Engineering Controls and Personal Protective Equipment (PPE)

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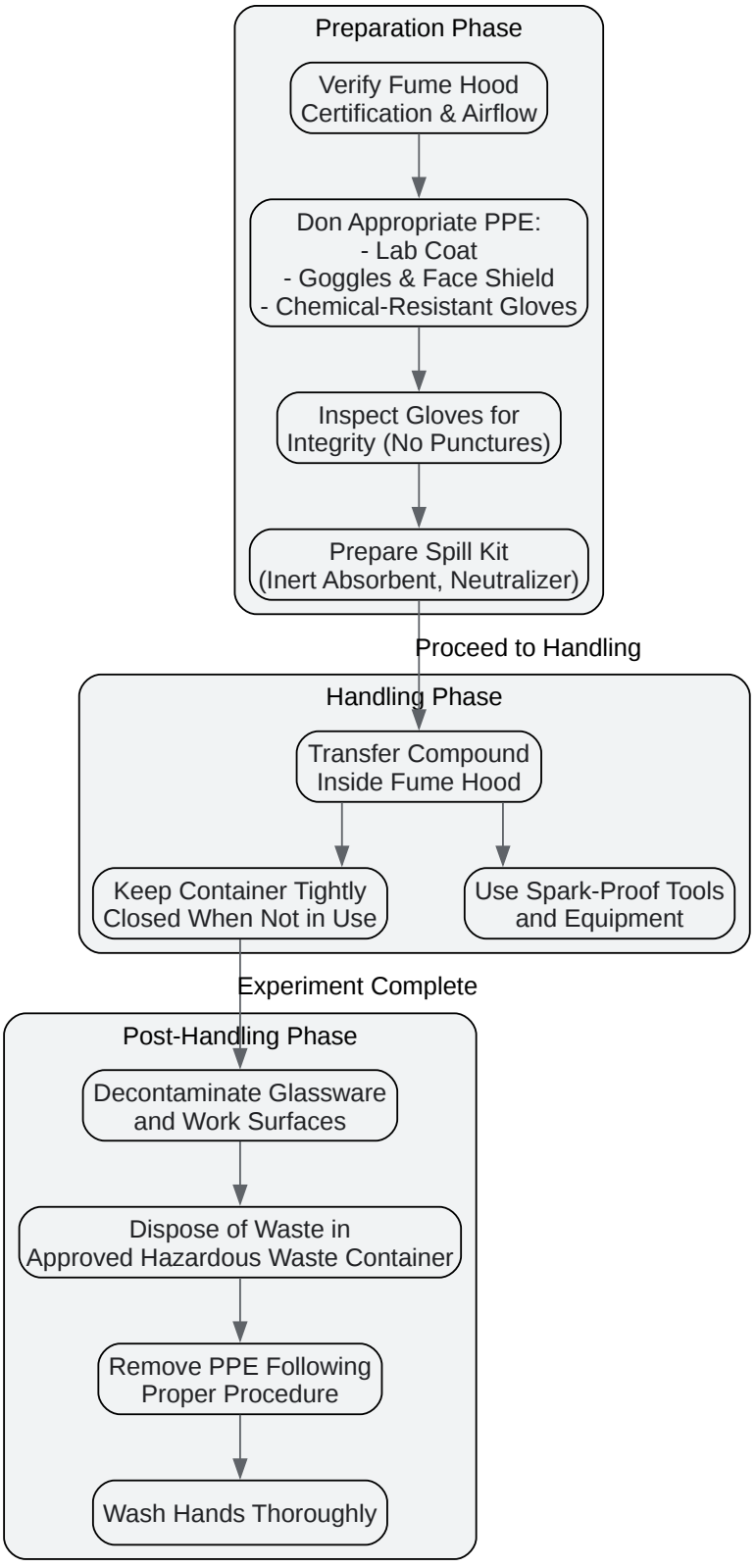
The primary objective is to prevent all contact with the substance.

- Ventilation: All handling of **Dodecyl 2-bromopropanoate** must occur inside a certified chemical fume hood to control potential vapor and aerosol exposure.[6]
- Eye and Face Protection: Tightly fitting safety goggles combined with a face shield (minimum 8-inch) is mandatory.[7] Standard safety glasses are insufficient due to the risk of splashes.
- Skin Protection: A complete suit protecting against chemicals and chemically resistant gloves are required.[7]
  - Gloves: Use gloves inspected prior to use. Employ proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[7] Dispose of contaminated gloves after use.[7]
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[7] Do not eat, drink, or smoke in the laboratory area.

Experimental Workflow: Safe Handling Protocol

This protocol provides a self-validating system for handling **Dodecyl 2-bromopropanoate**.

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Caption: Workflow for the safe handling of **Dodecyl 2-bromopropanoate**.

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Storage and Incompatibility

Proper storage is crucial to maintain chemical stability and prevent hazardous reactions.

- Conditions: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[4][6] The storage area should be designated for corrosive materials.[6] Containers must be kept tightly closed.[6][7]
- Incompatible Materials: Avoid contact with strong acids, strong bases, oxidizing agents, and reducing agents.[5][6] These materials can catalyze rapid and hazardous decomposition.

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures:

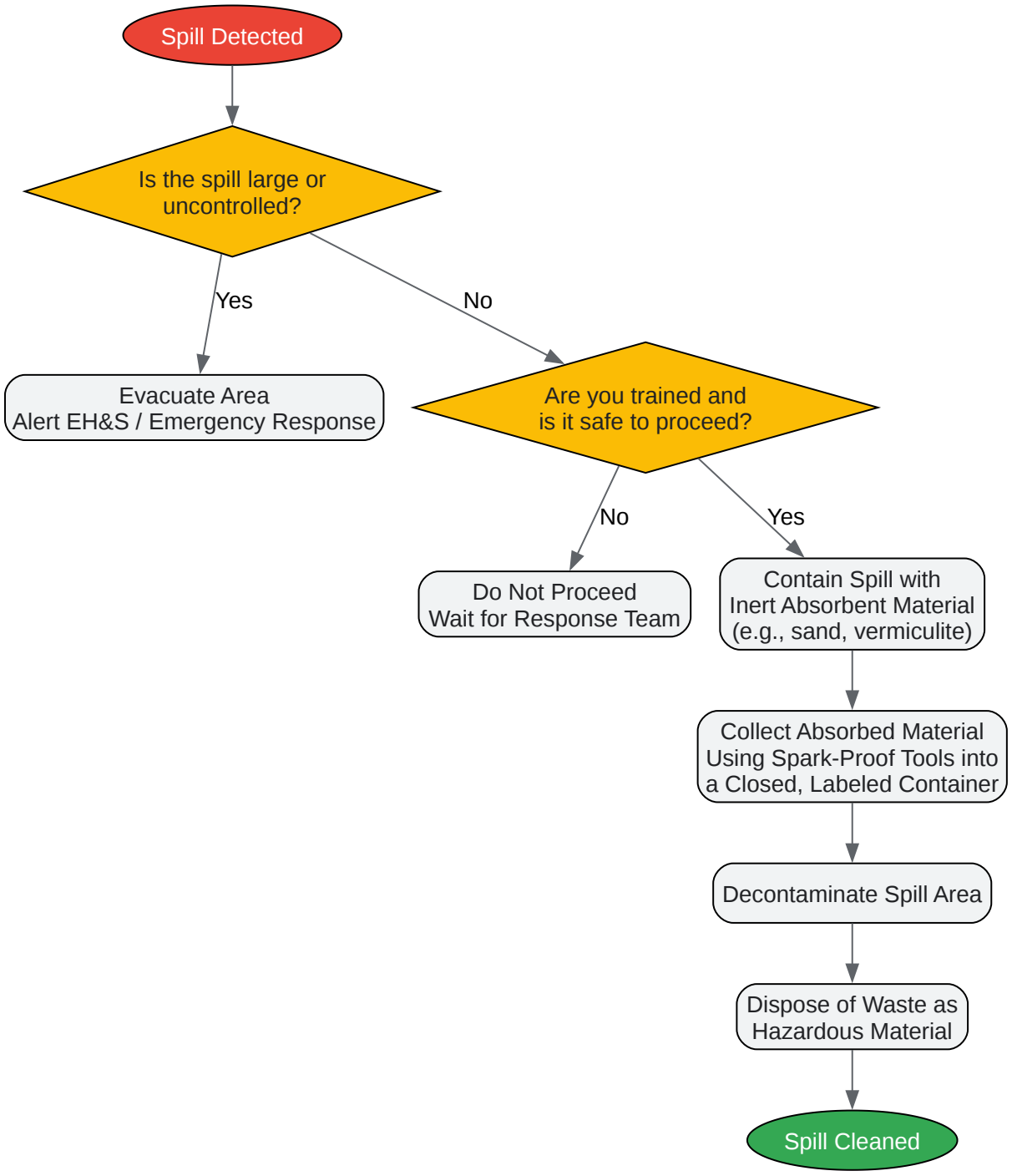
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Exposure Route	Action
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15-20 minutes. Immediately call a POISON CENTER or doctor.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. Immediately call a POISON CENTER or doctor.[5]
Ingestion	Rinse mouth. DO NOT induce vomiting.[3][5] Never give anything by mouth to an unconscious person.[3] Call a POISON CENTER or doctor immediately if you feel unwell.
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing is difficult, give oxygen. Immediately call a POISON CENTER or doctor.

Accidental Release Measures

A prompt and well-rehearsed spill response can significantly mitigate risks.

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Caption: Decision tree for responding to a **Dodecyl 2-bromopropanoate** spill.

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Key Spill Response Steps:

- Personal Protection: Ensure you are wearing appropriate PPE before addressing a spill.
- Containment: Cover drains and contain the spill by diking with an inert, non-combustible absorbent material like sand or earth.
- Cleanup: Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[5][6]
- Environmental Precautions: Do not let the product enter drains or surface water.[5][7]

Toxicological Profile

The toxicological effects are primarily driven by the alkylating nature of the alpha-bromo ester.

- Acute Effects: The substance is corrosive and causes immediate, severe burns to any tissue it contacts (skin, eyes, mucous membranes).[6] Ingestion can lead to perforation of the stomach or esophagus.[5] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[5]
- Chronic Effects: Data on the long-term effects of **Dodecyl 2-bromopropanoate** are not available. However, related bromo-alkanes are known to have potential for organ damage with repeated exposure.[8]
- Carcinogenicity & Mutagenicity: There is no specific data for this compound. However, some related compounds have tested positive in the Ames test for mutagenicity, suggesting a potential to interact with genetic material.[5]

Fire and Explosion Hazard Data

While less flammable than shorter-chain analogs, **Dodecyl 2-bromopropanoate** should be treated as a combustible liquid.

- Extinguishing Media: Use dry chemical, carbon dioxide (CO_2), water spray, or alcohol-resistant foam.[4][7]

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- Specific Hazards: Upon combustion, it may produce hazardous decomposition products including carbon monoxide (CO), carbon dioxide (CO_2), and hydrogen bromide gas.[6][7] Vapors may be heavier than air and could travel to an ignition source.[6]
- Firefighter Protection: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

Disposal Considerations

All waste materials must be treated as hazardous.

- Procedure: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[5] Do not dispose of via sanitary sewer.[5]

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- To cite this document: BenchChem. [Dodecyl 2-bromopropanoate safety data sheet.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580563/docs#dodecyl-2-bromopropanoate-safety-data-sheet]

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